

Essential Guide to the Proper Disposal of 2-Aminopropanediamide

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Compound of Interest

Compound Name: 2-Aminopropanediamide

Cat. No.: B132164

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This guide provides crucial safety and logistical information for the proper disposal of **2-Aminopropanediamide**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is vital for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Information

2-Aminopropanediamide is classified as an irritant and requires careful handling. Key hazard statements include:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Always handle this compound in a well-ventilated area, wearing appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Aminopropanediamide**.

Property	Value
Molecular Formula	C3H7N3O2
Molecular Weight	117.11 g/mol [3]
Melting Point	196 °C
Boiling Point	410.1°C at 760 mmHg
Density	1.4±0.1 g/cm3
Flash Point	201.8±27.3 °C

Data sourced from Echemi Pharmaceutical (2020-05-23).[1]

Disposal Operational Plan

The primary and mandated disposal method for **2-Aminopropanediamide** is through a licensed hazardous waste disposal service.[1][2] Do not attempt to dispose of this chemical down the drain or in standard waste streams.

Step-by-Step Disposal Protocol:

- Segregation and Containment:
 - Designate a specific, properly labeled waste container for **2-Aminopropanediamide** and any materials contaminated with it (e.g., gloves, weighing paper, contaminated glassware).
 - The container must be chemically compatible, in good condition, and have a secure, tight-fitting lid.[4]
 - If possible, use the original container, ensuring the manufacturer's label is intact.
- Labeling:
 - Clearly label the waste container as "Hazardous Waste."
 - The label must include:

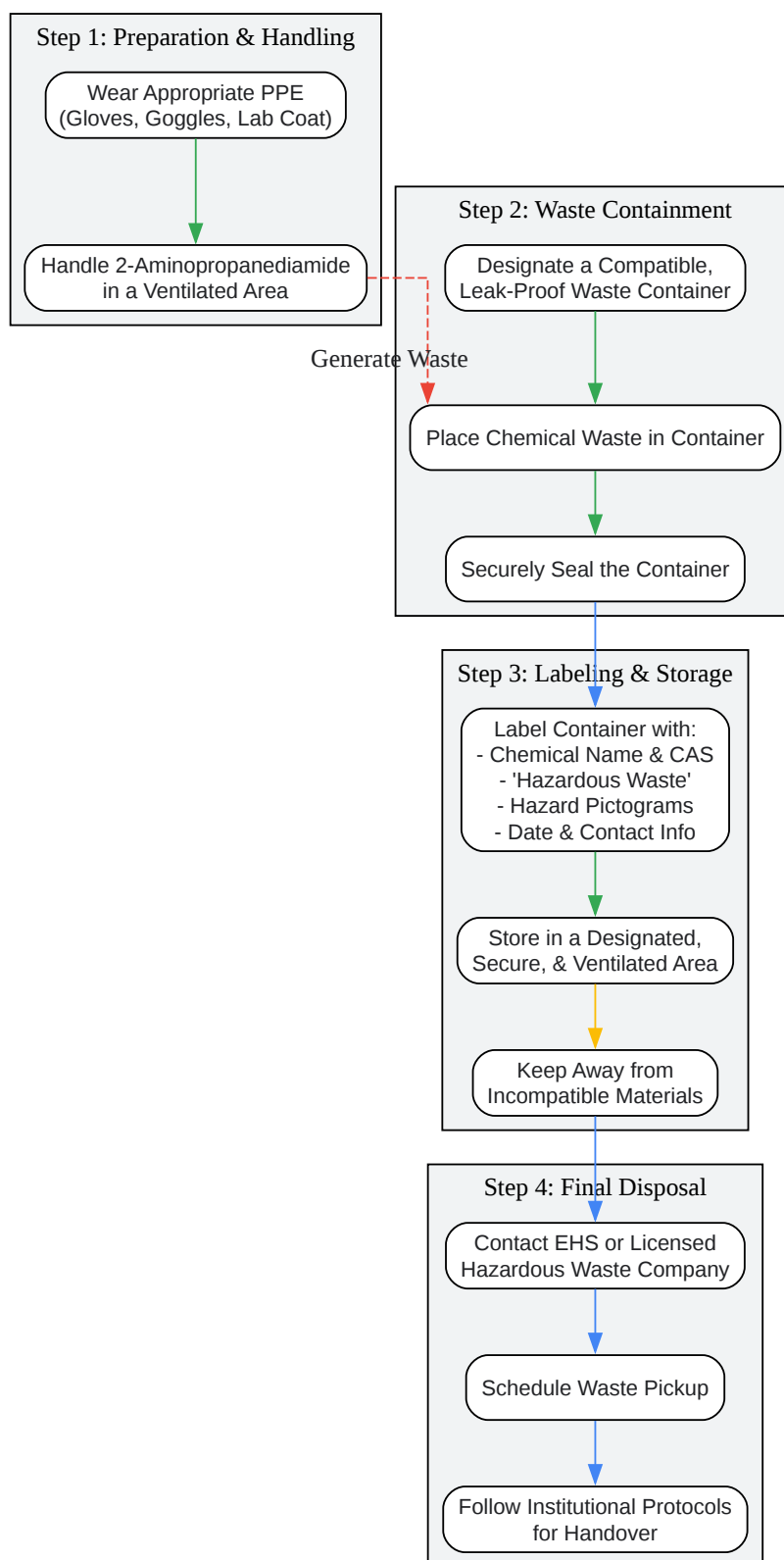
- The full chemical name: "**2-Aminopropanediamide**"
- CAS Number: 62009-47-6
- The words "Hazardous Waste"
- Appropriate hazard pictograms (e.g., irritant).
- The date accumulation started.
- Your name, laboratory, and contact information.
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area within the laboratory.
 - Keep the container away from incompatible materials, such as strong acids and oxidizing agents.[4]
 - Ensure the storage area is cool and dry, away from direct sunlight and heat sources.[4]
- Arrange for Disposal:
 - Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.[4]
 - Follow their specific procedures for waste consolidation and collection, which may involve a "lab pack" service for transporting various laboratory chemicals.[5]

Experimental Protocols

There are no recommended experimental protocols for the on-site treatment or neutralization of **2-Aminopropanediamide** waste in a standard laboratory setting. The hydrolysis of amides, while a known chemical reaction, should not be attempted as a disposal method due to safety and regulatory risks. The sole approved protocol is the safe collection, labeling, and transfer to a certified waste management professional.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Aminopropanediamide**.



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